

An In-depth Technical Guide to the Solubility Profile of Eplerenone-d3

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Compound of Interest

Compound Name: Eplerenone-d3

Cat. No.: B1165150

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This technical guide provides a comprehensive overview of the solubility profile of **Eplerenone-d3** in common laboratory solvents. Given the limited direct data on **Eplerenone-d3**, this guide utilizes solubility data for Eplerenone as a close proxy. The minor isotopic difference in **Eplerenone-d3** is not expected to significantly alter its solubility characteristics compared to the non-deuterated form. **Eplerenone-d3** is the deuterium-labeled version of Eplerenone, a selective aldosterone antagonist.^[1] It is often used as an internal standard in quantitative analyses.^{[1][2]}

Quantitative Solubility Data

The solubility of Eplerenone was determined in thirteen different organic solvents at temperatures ranging from 283.15 K to 323.15 K.^{[3][4][5]} The data reveals that solubility is positively correlated with temperature across all tested solvents.^{[3][4][5]} At 298.15 K (25 °C), the mole fraction solubility of Eplerenone is highest in acetonitrile and N,N-dimethylformamide (DMF).^{[3][4][5]}

Below is a summary of the mole fraction solubility (x_1) of Eplerenone at various temperatures in a selection of common laboratory solvents.

Temperature (K)	Acetonitrile	N,N-Dimethylformamide (DMF)	Acetone	2-Butanone	Ethyl Acetate	Ethanol	1-Propanol
283.15	0.00351	0.00325	0.00069	0.00198	0.00115	0.00045	0.00032
288.15	0.00412	0.00381	0.00083	0.00234	0.00138	0.00053	0.00038
293.15	0.00481	0.00445	0.00100	0.00276	0.00165	0.00062	0.00045
298.15	0.00561	0.00519	0.00120	0.00326	0.00197	0.00073	0.00054
303.15	0.00652	0.00604	0.00144	0.00384	0.00235	0.00086	0.00064
308.15	0.00756	0.00701	0.00172	0.00451	0.00279	0.00101	0.00076
313.15	0.00875	0.00812	0.00205	0.00528	0.00331	0.00119	0.00090
318.15	0.01012	0.00939	0.00244	0.00617	0.00392	0.00140	0.00107
323.15	0.01168	0.01085	0.00289	0.00719	0.00462	0.00165	0.00127

Data sourced from a study on Eplerenone solubility and presented as a proxy for **Eplerenone-d3**.[\[3\]](#)[\[4\]](#)[\[5\]](#)

In aqueous solutions, Eplerenone is described as very slightly soluble, with its solubility being largely independent of pH.[\[6\]](#)[\[7\]](#)[\[8\]](#) One source indicates solubility in DMSO up to 10 mM.[\[9\]](#)

Experimental Protocols

The determination of thermodynamic solubility, as presented in the table above, is most reliably achieved using the shake-flask method.[\[10\]](#)[\[11\]](#) This method establishes the equilibrium between the dissolved and undissolved solute.

Shake-Flask Method for Equilibrium Solubility Determination

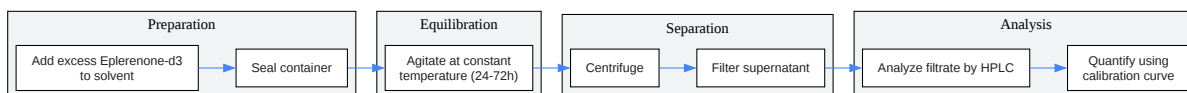
- Preparation of a Saturated Solution: An excess amount of the solid compound (Eplerenone) is added to a known volume of the desired solvent in a sealed container, such as a glass vial or flask.[\[10\]](#)

- **Equilibration:** The container is agitated at a constant temperature for an extended period, typically 24-72 hours, to ensure that equilibrium is reached.[10]
- **Phase Separation:** After equilibration, the undissolved solid is separated from the saturated solution. This is commonly achieved through centrifugation followed by filtration using a chemically inert filter (e.g., PTFE).[10]
- **Quantification:** The concentration of the solute in the clear, saturated filtrate is then determined using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) is a common and accurate method for this purpose.[10] A calibration curve with standard solutions of known concentrations is used for accurate quantification.[10]
- **Data Reporting:** The solubility is typically reported in units of mass per volume (e.g., mg/mL) or as a mole fraction at the specified temperature.[10]

The study providing the quantitative data for Eplerenone utilized a gravimetric method, which is a variation of the shake-flask method.[3][4]

Visualizations

The following diagram illustrates the generalized workflow for determining equilibrium solubility using the shake-flask method.



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Caption: Workflow for determining equilibrium solubility via the shake-flask method.

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